

# 2-(Chloromethyl)furan safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 2-(Chloromethyl)furan

Cat. No.: B1296002

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## An In-depth Technical Guide to the Safety of 2-(Chloromethyl)furan

Disclaimer: The following guide has been compiled from various publicly available sources. A comprehensive and official Safety Data Sheet (SDS) with complete quantitative toxicological and GHS classification data for **2-(Chloromethyl)furan** (CAS 617-88-9) could not be definitively located. Much of the available data is qualitative or estimated, and some sources explicitly state that data is unavailable. Therefore, this document should be used as a supplementary resource, and users must consult with their institution's safety office and refer to the most current SDS provided by their chemical supplier before handling this compound. Extreme caution is advised due to the substance's potential instability.

## Chemical Identification and Physical Properties

**2-(Chloromethyl)furan**, also known as furfuryl chloride, is a heterocyclic organic compound.<sup>[1]</sup> It is characterized by a furan ring substituted with a chloromethyl group.<sup>[1]</sup> This structure makes it a reactive and useful intermediate in organic synthesis, particularly for nucleophilic substitution reactions.<sup>[1]</sup> However, its reactivity also contributes to its hazardous nature. It is typically a colorless to pale yellow liquid with a distinct odor.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **2-(Chloromethyl)furan**

Property	Value	Source
CAS Number	617-88-9	[2][3]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> ClO	[3][4][5][6]
Molecular Weight	116.55 g/mol	[4][5][7]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	140.49°C (rough estimate)	[3][4]
Density	1.1783 g/cm <sup>3</sup>	[3][4]
Flash Point	37.8 °C	[3]
Refractive Index	1.4941	[3][7]
Solubility	Soluble in organic solvents; limited solubility in water.	[1]

## Hazard Identification and GHS Classification

Official GHS classification for **2-(Chloromethyl)furan** is not consistently available. Some sources state that no data is available for a formal classification.[2] However, based on qualitative descriptions from multiple sources, the compound presents several significant hazards.

### Qualitative Hazard Summary:

- **Flammability:** The compound is described as a flammable liquid and vapor, with a flash point of approximately 37.8 °C.[2][3] It should be kept away from heat, sparks, and open flames.
- **Irritation:** It is reported to be an irritant to the skin, eyes, and respiratory system.[1][4]
- **Instability and Decomposition:** A critical hazard is its instability. It is reported to decompose at room temperature, releasing hydrogen chloride gas.[2] This decomposition can lead to pressure buildup in sealed containers, potentially resulting in an explosion.[2]
- **Explosive Potential:** The compound is described as highly explosive when shocked, exposed to heat, or through spontaneous chemical reaction.[2]

- Reactivity: It can react vigorously with oxidizing materials.[2]

Table 2: GHS Classification for **2-(Chloromethyl)furan**

GHS Classification	Hazard Class	Pictogram	Signal Word	Hazard Statement
Physical Hazards	Flammable Liquids	GHS02	Warning (assumed)	H226: Flammable liquid and vapor (assumed based on flash point)
Health Hazards	Skin Corrosion/Irritation	GHS07	Warning (assumed)	H315: Causes skin irritation (inferred)
Serious Eye Damage/Eye Irritation	GHS07	Warning (assumed)	H319: Causes serious eye irritation (inferred)	
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	GHS07	Warning (assumed)	H335: May cause respiratory irritation (inferred)	
Other Hazards	GHS01 (assumed)	Danger (assumed)	May be explosive; risk of decomposition	

Note: The GHS classification presented here is inferred from qualitative descriptions and data for similar compounds. An official, verified GHS classification was not found.

## Toxicological Information

No quantitative toxicological data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), for **2-(Chloromethyl)furan** was found in the searched sources. The

absence of this data necessitates handling the compound with a high degree of caution, assuming high toxicity.

Table 3: Toxicological Data for **2-(Chloromethyl)furan**

Exposure Route	Species	Value
Acute Oral Toxicity (LD50)	Data not available	Data not available
Acute Dermal Toxicity (LD50)	Data not available	Data not available
Acute Inhalation Toxicity (LC50)	Data not available	Data not available

## Experimental Protocols

Detailed experimental protocols for the determination of the safety data for **2-(Chloromethyl)furan** were not available in the searched documents. Safety data such as that presented in this guide is typically determined through standardized testing methodologies, for example, those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. These would include:

- Flash Point Determination: Typically determined using methods like the Pensky-Martens closed-cup tester (OECD 115).
- Acute Toxicity Studies: Acute oral, dermal, and inhalation toxicity (OECD 420, 402, and 403, respectively) are conducted on animal models to determine LD50 and LC50 values.
- Irritation Studies: Skin and eye irritation tests (OECD 404 and 405) are performed to assess the potential for local tissue damage.

## Handling, Storage, and Emergency Procedures

Given the significant hazards associated with **2-(Chloromethyl)furan**, stringent safety protocols are mandatory.

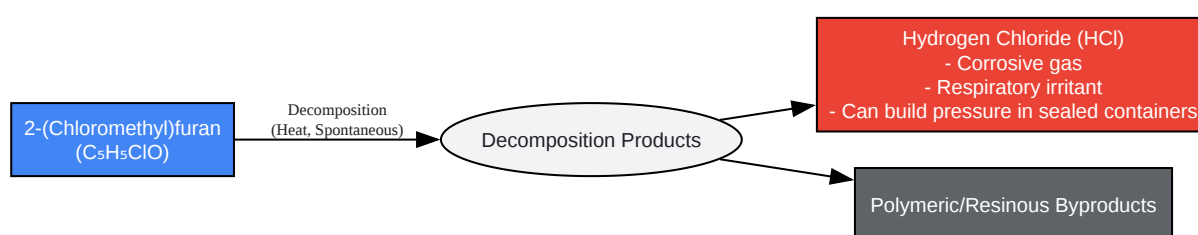
### 5.1 Safe Handling Workflow

The following diagram illustrates a logical workflow for safely handling **2-(Chloromethyl)furan**, emphasizing its flammability, irritancy, and instability.

Caption: Safe handling workflow for **2-(Chloromethyl)furan**.

## 5.2 Decomposition Pathway

The decomposition of **2-(Chloromethyl)furan** at room temperature is a significant hazard, primarily due to the release of hydrogen chloride (HCl) gas. This process can be accelerated by heat or the presence of certain impurities.



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Caption: Decomposition pathway of **2-(Chloromethyl)furan**.

## Conclusion

**2-(Chloromethyl)furan** is a valuable chemical intermediate, but it poses significant safety risks that require careful management. The primary hazards are its flammability, irritant properties, and, most critically, its tendency to decompose and potentially explode. The lack of comprehensive, publicly available quantitative safety data means that researchers, scientists, and drug development professionals must adopt a highly cautious approach. Adherence to a stringent safety workflow, use of appropriate personal protective equipment and engineering controls, and awareness of the compound's instability are essential for its safe use in a laboratory or industrial setting. Always consult the most recent Safety Data Sheet from the supplier before use.

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